

Saletamide discovery and history

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Compound of Interest

Compound Name: Saletamide

Cat. No.: B1616804

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Saletamide: A Chemical Overview

An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Introduction

Saletamide is a chemical compound identified by the IUPAC name N-[2-(diethylamino)ethyl]-2-hydroxybenzamide.^[1] Despite its clear chemical definition, a comprehensive review of publicly available scientific literature, patent databases, and clinical trial registries reveals a significant lack of information regarding its discovery, historical development, and biological activity. This guide serves to consolidate the known chemical information for **Saletamide** and to highlight the current void in the scientific understanding of this compound.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Saletamide** have been computed and are available through chemical databases such as PubChem. These properties provide a foundational understanding of the molecule for any future research endeavors.

Property	Value	Source
Molecular Formula	C13H20N2O2	[1]
Molecular Weight	236.31 g/mol	[1]
IUPAC Name	N-[2-(diethylamino)ethyl]-2-hydroxybenzamide	[1]
CAS Number	46803-81-0	[1]
ChEMBL ID	CHEMBL2110707	[1]
SMILES	<chem>CCN(CC)CCNC(=O)C1=CC=C C=C1O</chem>	[1]

Synthesis and Experimental Protocols

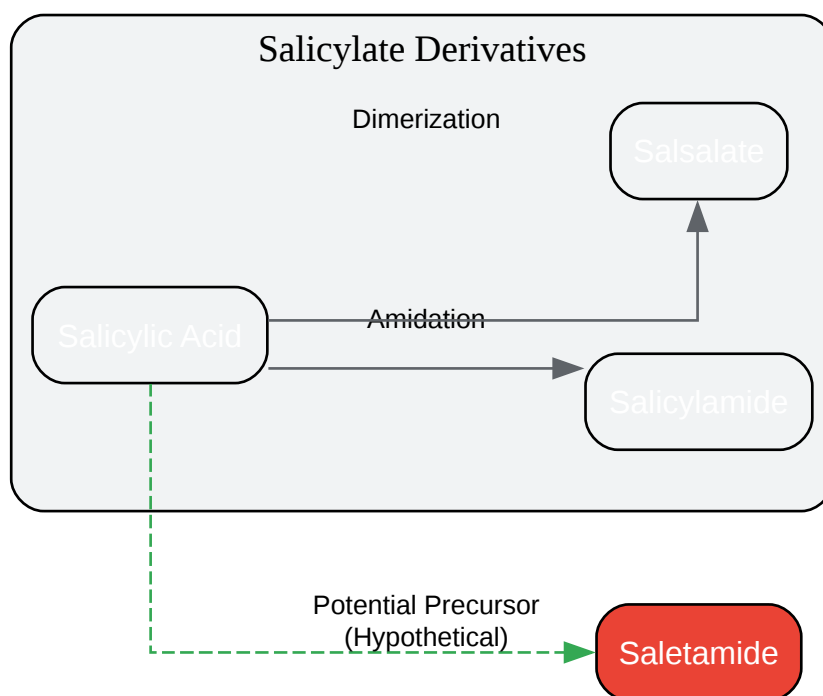
A thorough search of the scientific literature did not yield any specific, peer-reviewed experimental protocols for the synthesis of **Saletamide**. General synthetic routes for similar N-substituted benzamides may be applicable, but direct methodologies for **Saletamide** are not documented.

Biological Activity and Signaling Pathways

There is currently no available information in the public domain regarding the mechanism of action, biological targets, or signaling pathways associated with **Saletamide**. While related compounds such as salicylamide are known to act as non-steroidal anti-inflammatory drugs (NSAIDs) by inhibiting cyclooxygenase (COX) enzymes, it cannot be assumed that **Saletamide** shares this activity.[2]

Visualization of Relationships

Due to the absence of experimental data on signaling pathways or established workflows for **Saletamide**, the creation of diagrams as requested is not possible at this time. To illustrate the conceptual relationship between **Saletamide** and its potential, though unconfirmed, relatives in the salicylate family, a logical relationship diagram is provided.



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Caption: Hypothetical relationship of **Saletamide** to other salicylate compounds.

Conclusion

Saletamide remains a largely uncharacterized chemical entity. While its chemical structure is defined, its history, synthesis, and biological function are not documented in accessible scientific resources. This presents an opportunity for novel research to explore the potential properties and applications of this compound. Future investigations would need to begin with de novo synthesis and a comprehensive screening program to elucidate any potential therapeutic value.

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References

- 1. Saletamide | C13H20N2O2 | CID 185469 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. What is the mechanism of Salicylamide? [synapse.patsnap.com]
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